

Spectroscopic Analysis of 4-Chloro-2-iodo-1-nitrobenzene: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2-iodo-1-nitrobenzene

CAS No.: 160938-18-1

Cat. No.: B066092

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available and predicted spectroscopic data for the compound **4-Chloro-2-iodo-1-nitrobenzene**. Due to the limited availability of public experimental spectra for this specific molecule, this document combines existing computational data with predicted values based on the analysis of structurally similar compounds. Detailed experimental protocols for acquiring nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data are also presented to facilitate further research and characterization.

Compound Identification

Property	Value
IUPAC Name	4-Chloro-2-iodo-1-nitrobenzene
CAS Number	160938-18-1, 5446-05-9
Molecular Formula	C ₆ H ₃ ClINO ₂
Molecular Weight	283.45 g/mol
Chemical Structure	<chem>O=[N+]([O-])c1ccc(Cl)cc1I</chem>

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental NMR data for **4-Chloro-2-iodo-1-nitrobenzene** is not readily available in public databases. The following tables present predicted ¹H and ¹³C NMR chemical shifts. These predictions are based on established substituent effects on the benzene ring and analysis of similar compounds. The actual experimental values may vary.

Table 1: Predicted ¹H NMR Spectroscopic Data

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity
H-3	7.8 - 8.2	d
H-5	7.5 - 7.8	dd
H-6	7.9 - 8.3	d

Predictions are relative to TMS (δ 0.00) and are based on the additive effects of the chloro, iodo, and nitro substituents on the aromatic ring.

Table 2: Predicted ¹³C NMR Spectroscopic Data

Carbon	Predicted Chemical Shift (δ , ppm)
C-1	148 - 152
C-2	90 - 95
C-3	130 - 135
C-4	138 - 142
C-5	125 - 130
C-6	122 - 127

Predictions are relative to TMS (δ 0.00). The carbon attached to the nitro group (C-1) is expected to be the most deshielded, while the carbon bearing the iodo group (C-2) will be significantly shielded (ipso-effect).

Infrared (IR) Spectroscopy

A computed vapor phase IR spectrum is available for **4-Chloro-2-iodo-1-nitrobenzene**. The following table summarizes the key predicted vibrational frequencies.

Table 3: Predicted FT-IR Spectroscopic Data

Wavenumber (cm^{-1})	Intensity	Assignment
1590 - 1610	Medium	Aromatic C=C stretch
1520 - 1540	Strong	Asymmetric NO ₂ stretch
1340 - 1360	Strong	Symmetric NO ₂ stretch
1090 - 1110	Medium	C-Cl stretch
800 - 850	Strong	C-H out-of-plane bending
650 - 680	Medium	C-I stretch

Data is based on a computed vapor phase IR spectrum.[\[1\]](#)

Mass Spectrometry (MS)

Experimental mass spectrometry data for **4-Chloro-2-iodo-1-nitrobenzene** is not publicly available. The following table outlines the predicted major fragments based on the structure of the molecule and common fragmentation patterns of halogenated nitroaromatic compounds.

Table 4: Predicted Mass Spectrometry Data (Electron Ionization)

m/z	Predicted Fragment	Notes
283/285	$[M]^+$	Molecular ion peak, showing the characteristic 3:1 isotopic pattern for one chlorine atom.
253/255	$[M-NO]^+$	Loss of nitric oxide.
237/239	$[M-NO_2]^+$	Loss of the nitro group.
156	$[M-I]^+$	Loss of the iodine atom.
127	$[I]^+$	Iodine cation.
111/113	$[C_6H_3Cl]^+$	Chlorophenyl fragment.

Experimental Protocols

The following are generalized experimental protocols for obtaining spectroscopic data for halogenated nitroaromatic compounds.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 10-20 mg of **4-Chloro-2-iodo-1-nitrobenzene** in approximately 0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$). The solvent should be chosen based on the solubility of the compound and its compatibility with the NMR experiment.
- **Instrumentation:** Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **1H NMR Acquisition:**

- Acquire a standard one-dimensional proton spectrum.
- Typical parameters: spectral width of 12-15 ppm, relaxation delay of 1-2 seconds, 16-32 scans.
- Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum.
 - Typical parameters: spectral width of 200-220 ppm, relaxation delay of 2-5 seconds, 1024 or more scans to achieve adequate signal-to-noise.
 - Reference the spectrum to the solvent peak.

IR Spectroscopy

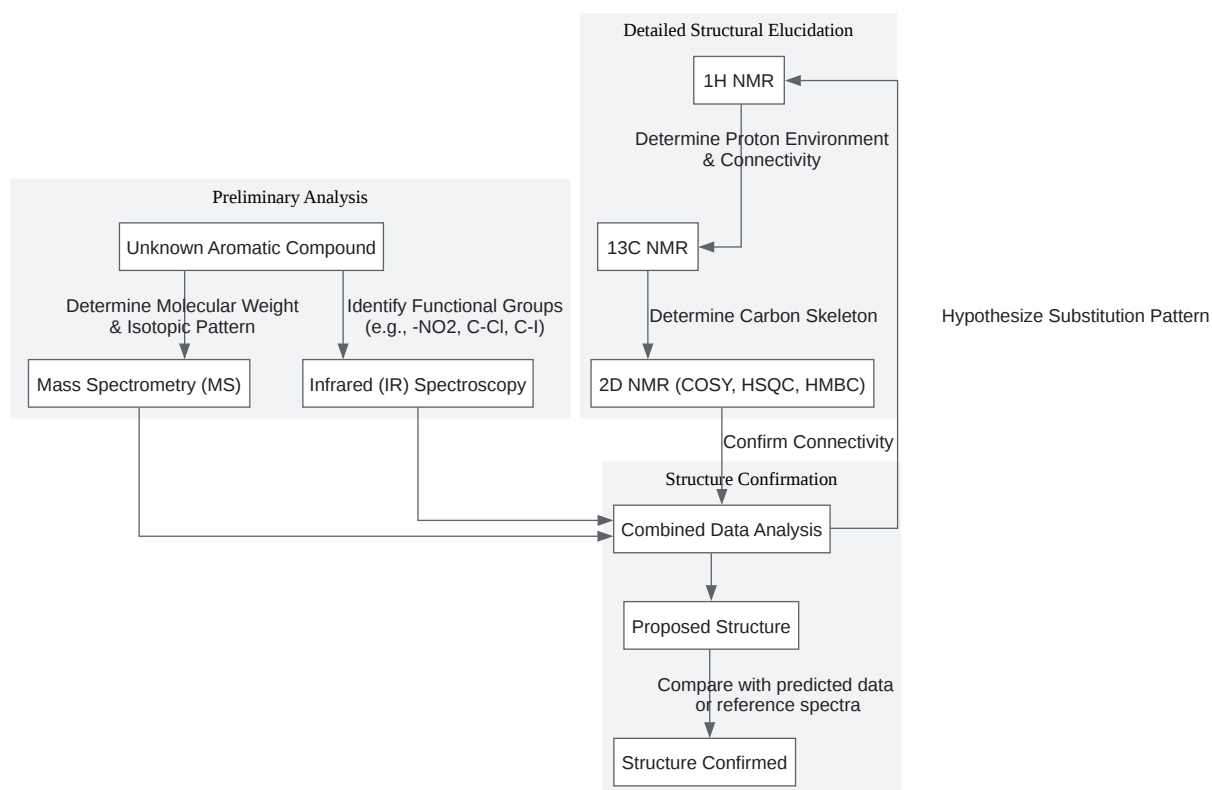
- Sample Preparation:
 - KBr Pellet: Mix a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
 - ATR (Attenuated Total Reflectance): Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment (or clean ATR crystal).
 - Place the sample in the beam path and record the sample spectrum.
 - Typically, 16-32 scans are co-added at a resolution of 4 cm⁻¹. The final spectrum is reported in terms of transmittance or absorbance versus wavenumber (cm⁻¹).

Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the sample into the mass spectrometer via a suitable inlet system, such as direct infusion or after separation by gas chromatography (GC) or liquid chromatography (LC).
- **Ionization:**
 - **Electron Ionization (EI):** Suitable for volatile and thermally stable compounds. Typically performed at 70 eV.
 - **Electrospray Ionization (ESI):** A softer ionization technique suitable for less volatile compounds, often used with LC-MS.
- **Mass Analysis:** Use a mass analyzer (e.g., quadrupole, time-of-flight) to separate the ions based on their mass-to-charge ratio (m/z).
- **Data Acquisition:** Acquire a full scan mass spectrum to identify the molecular ion and major fragment ions. High-resolution mass spectrometry can be used to determine the exact mass and elemental composition of the ions.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the spectroscopic identification and characterization of an unknown substituted aromatic compound like **4-Chloro-2-iodo-1-nitrobenzene**.



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References

- 1. spectrabase.com [spectrabase.com]
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